

Born in Bradford Study: Application Notes and Protocols for Researchers

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These application notes provide a detailed overview of the questionnaires and data collection instruments used in the Born in Bradford (BiB) cohort study. This document is intended for researchers, scientists, and drug development professionals who are interested in utilizing BiB data or understanding the methodologies employed in this longitudinal birth cohort study.

Data Presentation: Questionnaires and Data Collection Instruments

The Born in Bradford study has collected a vast amount of quantitative data through various instruments across different phases of the study. The following tables summarize the key data collection points and the types of information gathered.

Table 1: Baseline Data Collection (Recruitment Phase: 2007-2011)



Participant	Instrument	Key Data Domains
Mother	Semi-structured Interview Questionnaire	Demographics, socio- economic status, ethnicity, family history, lifestyle (smoking, alcohol, diet), physical and mental health, obstetric history.[1]
Physical Measurements	Height, weight, arm circumference, triceps skinfold thickness.[2]	
Biological Samples	Blood (for DNA, plasma, serum), urine.[2]	
Routine Data	Oral Glucose Tolerance Test (OGTT) results, lipid profiles.	
Partner	Self-completed Questionnaire	Demographics, health and lifestyle.[2][3]
Physical Measurements	Height, weight.[2]	
Biological Samples	Saliva (for DNA).[2]	_
Infant	Birth Records	Gestational age, birth weight, head circumference, Apgar scores.
Physical Measurements (at birth & 2 weeks)	Head, arm, and abdominal circumference; subscapular and triceps skinfold thickness.	
Biological Samples	Umbilical cord blood (for DNA, plasma).[2]	_

Table 2: "Growing Up" Study Follow-up (Ages 7-11 years)



Participant	Instrument	Key Data Domains
Child	Questionnaires	Diet, physical activity, health and wellbeing.[4][5]
Physical and Cognitive Assessments	Anthropometry (height, weight), blood pressure, cognitive and sensorimotor function tests.[4][5]	
Biological Samples	Blood, urine (on subsamples). [4][5]	
Advanced Imaging (on subsamples)	Dual x-ray absorptiometry (DXA) body scans.[4]	
Parent	Questionnaires	Socio-economic circumstances, health and wellbeing.[4][5]
Physical Assessments	Anthropometry, blood pressure.[4][5]	
Biological Samples	Blood samples.[6]	

Table 3: "Age of Wonder" Study Follow-up (Adolescence)



Participant	Instrument	Key Data Domains
Adolescent (Ages 12-15)	Online/Tablet-based Questionnaires	Mental and physical health, wellbeing, socioeconomic status, school, identity, risktaking behaviours, relationships, climate change, social media, crime and safety. [7][8][9][10]
Health and Cognitive Assessments (Year 9)	Height, weight, blood pressure, cognitive (memory) and motor function assessments.[8][9]	
Biological Samples (Year 9)	Blood samples.[8][9]	_

Experimental Protocols

Detailed Standard Operating Procedures (SOPs) for the Born in Bradford study are not publicly available. The following methodologies are synthesized from published cohort profiles and research articles.

Biological Sample Collection and Processing

Objective: To collect, process, and store biological samples for future analysis, including genetic and metabolomic studies.

Protocol:

- Maternal Blood Collection (Baseline):
 - Venous blood samples were collected from mothers at the time of their Oral Glucose
 Tolerance Test (OGTT) at approximately 26-28 weeks of gestation.[1]
 - Blood was collected into EDTA tubes for DNA extraction and plasma preparation, and serum tubes.
- Umbilical Cord Blood Collection (Baseline):



- Umbilical cord blood was collected at birth.[2]
- Partner Saliva Collection (Baseline):
 - Saliva samples were collected from partners for DNA extraction.[2]
- Child and Parent Blood Collection ("Growing Up" and "Age of Wonder"):
 - Venous blood samples were collected from children and parents during follow-up phases.
 [4][8]
 - For adolescents in the "Age of Wonder" study, trained staff perform venepuncture, with procedures in place to manage any distress or vasovagal syncope symptoms.[8]
- Sample Processing and Storage:
 - While specific BiB SOPs are not public, standard procedures for biological sample handling would be followed. This generally includes:
 - Centrifugation of blood samples to separate plasma, serum, and buffy coat.
 - Aliquoting of samples into cryovials.
 - Storage of samples in secure, temperature-monitored freezers at -80°C for long-term preservation.

Anthropometric Measurements

Objective: To obtain accurate and reliable measurements of body size and composition.

Protocol:

- Equipment: Calibrated stadiometers, weighing scales, and non-stretch measuring tapes were used.
- Maternal and Partner Measurements (Baseline):
 - Height and weight were measured to calculate Body Mass Index (BMI).



- For mothers, arm circumference and triceps skinfold thickness were also measured.[2]
- Infant Measurements (Baseline):
 - Within two weeks of birth, head, arm, and abdominal circumference, and subscapular and triceps skinfold thickness were measured.[2]
- Child and Adolescent Measurements (Follow-up):
 - Height and weight were measured during the "Growing Up" and "Age of Wonder" studies.
 [4][8]
- · Quality Control:
 - All staff performing measurements were trained in standardized techniques.
 - The Technical Error of Measurement (TEM) was used to assess the reliability of the measurements.

Blood Pressure Measurement

Objective: To obtain accurate blood pressure readings.

Protocol:

- Equipment: Validated automated or manual sphygmomanometers were used.
- Procedure:
 - Participants were seated in a quiet room for at least 5 minutes before measurement.
 - An appropriately sized cuff was placed on the participant's arm.
 - Multiple readings were taken and the average was recorded.
 - Blood pressure was measured in mothers during pregnancy and in children and parents during the "Growing Up" and "Age of Wonder" follow-ups.[4][8]



Cognitive and Sensorimotor Assessment ("Growing Up" and "Age of Wonder")

Objective: To assess cognitive and sensorimotor function in children and adolescents.

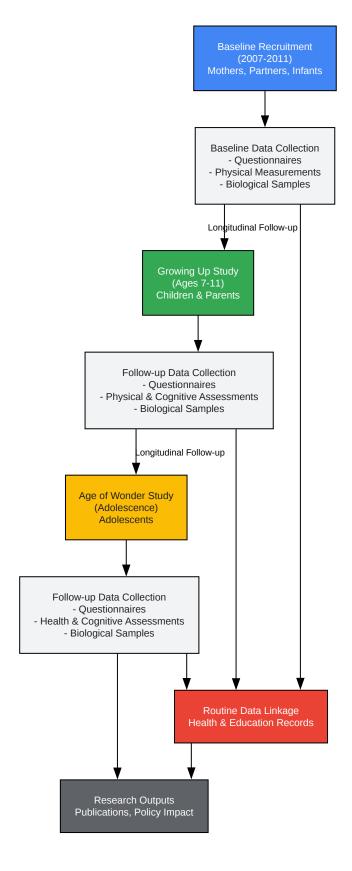
Protocol:

- Setting: Assessments were conducted in schools.[11][12]
- Equipment: Tablet computers with styluses were used for the assessments.[11][12]
- Assessment Battery (Ages 7-11):
 - Cognitive Tasks:
 - Working Memory: Forward and Backward Digit Recall, Corsi Block Tapping Task.
 - Inhibition: Flanker Task.
 - Processing Speed.[11][12]
 - Sensorimotor Tasks:
 - Tracking, Aiming, and Steering tasks.[11][12][13]
- Administration:
 - Trained researchers administered the tasks individually to the children.
 - The tasks were programmed using PsychoPy.[11]

Visualizations

Born in Bradford Study: Overall Workflow



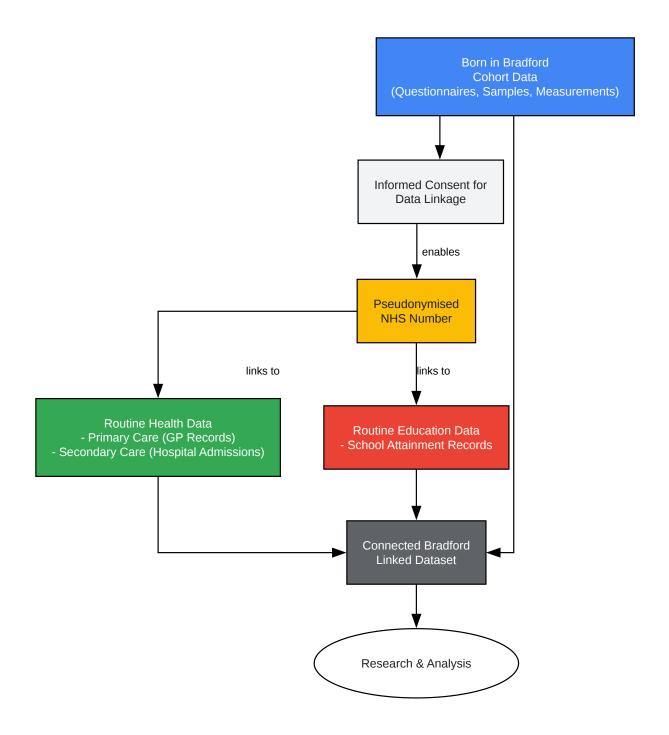


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Caption: Workflow of the Born in Bradford study from baseline recruitment to follow-up phases.



Born in Bradford: Data Linkage Process



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Caption: The process of linking Born in Bradford cohort data with routine health and education records.



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